

2-Hydrazino-4-methylpyridine: A Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name: **2-Hydrazino-4-methylpyridine**

Cat. No.: **B1357133**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the solubility and optimal storage conditions for **2-Hydrazino-4-methylpyridine** (CAS No. 7070-54-4). The following sections detail its solubility in various solvents, recommended storage protocols to ensure chemical integrity, and a generalized experimental procedure for solubility determination.

Solubility Profile

Precise quantitative solubility data for **2-Hydrazino-4-methylpyridine** is not readily available in published literature. However, qualitative assessments indicate that it is slightly soluble in Dimethyl Sulfoxide (DMSO) and Methanol.^{[1][2]} To provide a practical reference for researchers, the following table summarizes the available qualitative data for **2-Hydrazino-4-methylpyridine** and quantitative data for structurally similar compounds, 2-hydrazinopyridine and 4-picoline. This comparative data can offer valuable insights into solvent selection for various experimental needs.

Table 1: Solubility Data

Solvent	2-Hydrazino-4-methylpyridine	2-Hydrazinopyridine (structurally similar)	4-Picoline (structurally similar)
Water	Data not available	40 g/L	Miscible
Methanol	Slightly Soluble	Soluble	Soluble
Ethanol	Data not available	Data not available	Soluble
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	Data not available	Soluble
Diethyl Ether	Data not available	Data not available	Soluble

Storage and Handling

Proper storage and handling of **2-Hydrazino-4-methylpyridine** are crucial to maintain its stability and prevent degradation. The compound is known to be sensitive to air, moisture, and temperature.

Table 2: Recommended Storage Conditions

Parameter	Recommendation
Temperature	-20°C (in a freezer) [1] [3] [4]
Atmosphere	Store under an inert atmosphere (e.g., Nitrogen) [1] [3] [4]
Light	Keep in a dark place [1]
Moisture	Keep container tightly closed; Hygroscopic/Moisture sensitive [5] [6] [7] [8]
Air	Air sensitive [7]

Experimental Protocol: Determination of Solubility

The following is a generalized experimental protocol for determining the solubility of a solid organic compound like **2-Hydrazino-4-methylpyridine**. This method is based on the common "shake-flask" technique.

Objective: To determine the equilibrium solubility of **2-Hydrazino-4-methylpyridine** in a specific solvent at a controlled temperature.

Materials:

- **2-Hydrazino-4-methylpyridine**
- Selected solvent (e.g., Water, Ethanol, DMSO)
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Syringe filters (e.g., 0.45 μm)
- Volumetric flasks and pipettes
- Appropriate analytical instrument for quantification (e.g., HPLC-UV, LC-MS)

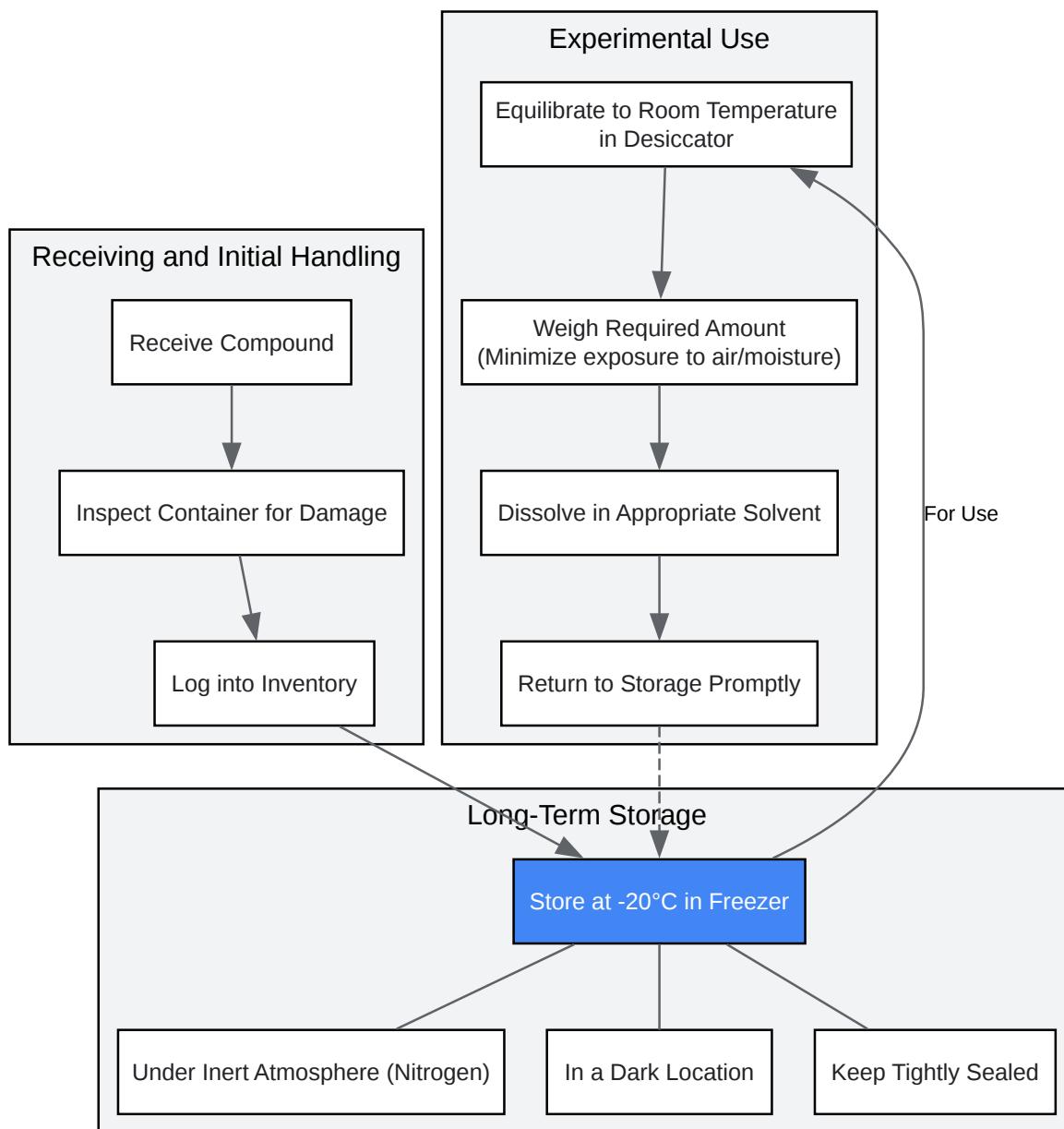
Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **2-Hydrazino-4-methylpyridine** to a known volume of the selected solvent in a sealed vial. The amount of solid should be sufficient to ensure that undissolved particles remain after reaching equilibrium.
- Equilibration: Place the vial in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation: Allow the vial to stand undisturbed at the set temperature for a period to allow the undissolved solid to settle.

- Sample Withdrawal and Filtration: Carefully withdraw a known volume of the supernatant using a pipette and immediately filter it through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
- Dilution and Quantification: Dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method. Analyze the concentration of **2-Hydrazino-4-methylpyridine** in the diluted solution using a validated analytical technique.
- Calculation: Calculate the solubility of the compound in the solvent (e.g., in mg/mL or g/L) by taking into account the dilution factor.

Logical Workflow for Handling and Storage

The following diagram illustrates the recommended workflow for the proper handling and storage of **2-Hydrazino-4-methylpyridine** to ensure its stability and minimize degradation.

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